

Application Notes and Protocols for Gastrografin in Small Animal Gastrointestinal Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gastrografin (diatrizoate meglumine and diatrizoate sodium) is a hypertonic, water-soluble, iodinated radiopaque contrast agent used for radiographic examination of the gastrointestinal (GI) tract. Its primary application in small animal research is for the evaluation of GI transit time, integrity, and patency, particularly in cases where barium sulfate is contraindicated, such as suspected GI perforation.[1][2] This document provides detailed protocols for the use of Gastrografin in upper GI series and enema studies in small animals, along with important considerations for its application.

Data Presentation

Table 1: Gastrografin Dosage Recommendations for Small Animals



Application	Species	Dosage	Dilution	Administration Route
Upper GI Study	Dogs & Cats	2-7 mL/kg	May be diluted 1:1 with water, especially in small or debilitated animals. For very young (under 10 kg) and debilitated animals, a 1:3 dilution is recommended. [1][3]	Orogastric tube[1]
Enema	Dogs & Cats	Not specified in mL/kg. Dilution is key.	For children over 5 years (as a proxy for larger small animals), 90 mL in 500 mL of tap water is suggested. For children under 5 years (as a proxy for smaller animals), a 1:5 dilution in tap water is recommended.	Rectal catheter

Note: The total oral dose of Gastrografin should not exceed 50 mL.[1] For obese patients, it may be preferable to dose based on lean body weight.[1]



Table 2: Reported Gastrointestinal Transit Times in

Healthy Small Animals

Species	Gastric Emptying	Small Intestinal Transit	Large Intestinal Filling	Total Transit Time	Contrast Agent/Meth od
Dogs	30-60 minutes (with iohexol)[4]	-	60-90 minutes (with iohexol)[4]	Pre-feeding: 828 ± 439 minutes; Post-feeding: 1671 ± 513 minutes	pH capsule[5] [6]
Cats	30-60 minutes (with Gastrografin) [4]	-	30-60 minutes (in 7/10 cats); 120 minutes (in 3/10 cats) (with Gastrografin) [4]	Pre-feeding: 1732 minutes; Post-feeding: 2795 minutes	pH capsule[7] [8]

Note: Transit times can be variable and are influenced by factors such as diet, stress, and sedation. The data presented are from studies using different methods and should be used as a general guideline.

Experimental Protocols

Protocol 1: Upper Gastrointestinal (GI) Contrast Study with Gastrografin

This protocol is designed to evaluate the morphology and transit time of the upper gastrointestinal tract.

1. Animal Preparation:

Methodological & Application





- Fast the animal for 12-24 hours to ensure the stomach is empty.[9][10] Water can be provided until 2 hours before the study.[9]
- If the colon is full, a warm water enema may be administered. The study should be delayed for at least one hour after the enema.[9]
- Sedation should be avoided if possible as it can affect GI motility. If necessary, use agents
 with minimal impact on transit time.[10]
- 2. Materials:
- Gastrografin
- Sterile water for dilution (if required)
- · Orogastric tube
- Syringes
- Radiography equipment
- 3. Procedure:
- Survey Radiographs: Obtain survey radiographs (right lateral and ventrodorsal views) of the abdomen to assess patient preparation and establish a baseline.[1][9]
- Gastrografin Administration:
 - Calculate the appropriate dose of Gastrografin based on the animal's body weight (see Table 1).
 - Administer the Gastrografin solution via an orogastric tube to prevent aspiration.[1] Ensure the entire dose is delivered.[9]
- Radiographic Imaging Sequence:
 - Immediate: Obtain right lateral, left lateral, ventrodorsal, and dorsoventral views immediately after administration.[10]



- Timed Series: Acquire subsequent radiographs at specific time points to track the progression of the contrast medium. A typical sequence includes:
 - 15, 30, and 60 minutes post-administration.
 - Then hourly until the contrast reaches the large intestine.[11]
- For dogs, a full study may take 8-12 hours, while for cats it is typically 4-6 hours.[10]
- 4. Data Analysis:
- Evaluate the radiographs for:
 - Gastric emptying time.
 - Small intestinal transit time.
 - Presence of filling defects, strictures, or other abnormalities.
 - Evidence of leakage (extravasation) of contrast medium.

Protocol 2: Gastrografin Enema for Lower Gastrointestinal (GI) Evaluation

This protocol is intended for the radiographic evaluation of the colon.

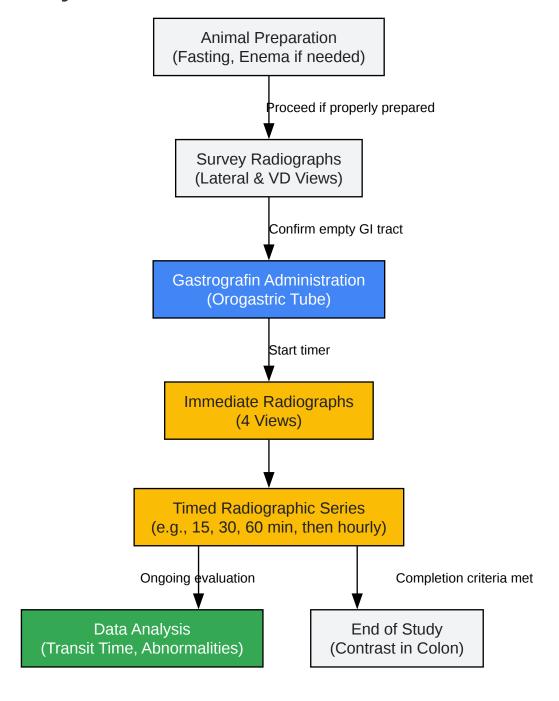
- 1. Animal Preparation:
- Fasting for 12-24 hours is recommended.[12]
- Administer a cleansing warm-water enema 3-4 hours prior to the study to evacuate the colon.[12]
- 2. Materials:
- Gastrografin
- · Warm tap water for dilution



- · Foley or other soft, flexible rectal catheter
- Syringe
- Lubricant
- Radiography equipment
- 3. Procedure:
- Survey Radiographs: Take survey radiographs of the abdomen to confirm the colon is empty.
- Gastrografin Preparation: Prepare the diluted Gastrografin solution (see Table 1 for dilution guidelines). A 1:1 mixture with warm water can also be used.[13]
- Catheter Placement:
 - Generously lubricate the tip of the rectal catheter.
 - Gently insert the catheter into the rectum.
- Contrast Administration:
 - Slowly instill the diluted Gastrografin solution into the colon. The volume administered will depend on the size of the animal and the degree of colonic filling observed under fluoroscopy or on survey radiographs.
- Radiographic Imaging:
 - Obtain lateral and ventrodorsal radiographs once the colon is adequately distended with the contrast medium.
- Post-Procedure:
 - Gently remove the catheter and allow the animal to evacuate the contrast material.
 - A post-evacuation radiograph can be taken to assess mucosal detail.



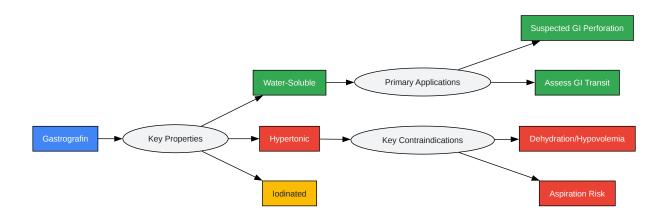
Mandatory Visualizations



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Caption: Workflow for a Gastrografin upper GI study in a small animal model.





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Caption: Key properties and applications of Gastrografin in GI studies.

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